

Technical Support Center: NSC 16590

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Compound of Interest

Compound Name: NSC 16590

Cat. No.: B555794

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **NSC 16590**, also known as 2-Aminoisobutyric Acid (AIB).

Frequently Asked Questions (FAQs)

Q1: What is **NSC 16590**?

A1: **NSC 16590** is the National Service Center identifier for the compound 2-Aminoisobutyric Acid (AIB). It is a non-proteinogenic α -amino acid, meaning it is not one of the 20 standard amino acids found in proteins. It is also referred to as α -methylalanine. In plant biology, it is primarily known for its role as an inhibitor of ethylene biosynthesis.

Q2: What is the primary mechanism of action for **NSC 16590** in plants?

A2: **NSC 16590** (AIB) functions as an inhibitor of the enzyme 1-aminocyclopropane-1-carboxylic acid (ACC) oxidase.^{[1][2][3]} This enzyme catalyzes the final step in the ethylene biosynthesis pathway, converting ACC to ethylene.^[3] By inhibiting ACC oxidase, **NSC 16590** effectively reduces or blocks the production of ethylene, a key plant hormone involved in processes like fruit ripening, senescence, and stress responses.^[3]

Q3: Is **NSC 16590** soluble in common laboratory solvents?

A3: **NSC 16590** is highly soluble in water. It is poorly soluble in alcohol and generally considered insoluble in oils and DMSO. See the solubility table and troubleshooting guide below for more details.

Q4: How should I store **NSC 16590** powder and stock solutions?

A4: The solid powder form of **NSC 16590** should be stored below +30°C. For products without a specified expiration date, it is recommended to handle them according to the defined conditions on the product literature and to routinely inspect them to ensure they perform as expected. Generally, a standard warranty of one year from the shipment date is applicable for such products. While specific stability data for solutions is limited, general best practice for amino acid solutions is to prepare them fresh or store aliquots at -20°C for short-term use to prevent degradation and contamination.

Solubility Data

The solubility of **NSC 16590** (2-Aminoisobutyric Acid) is highly dependent on the solvent. Below is a summary of its solubility in common laboratory solvents.

Solvent	Solubility	Concentration	Temperature	Notes
Water	Very easily soluble	181 mg/mL	25 °C	Solubility is pH-dependent.
Alcohol	Poorly soluble	-	-	Specific concentrations are not readily available.
DMSO	Insoluble	-	-	Use of fresh, anhydrous DMSO is recommended if testing solubility.
Oils	Insoluble	-	-	Generally not a suitable solvent.

Experimental Protocols

Protocol for Preparing an Aqueous Stock Solution of NSC 16590

This protocol describes the preparation of a 100 mM aqueous stock solution of **NSC 16590**.

Materials:

- **NSC 16590** (AIB) powder (Molar Mass: 103.12 g/mol)
- High-purity water (e.g., deionized, distilled, or Milli-Q)
- Sterile conical tube or volumetric flask
- Magnetic stirrer and stir bar (optional)
- Vortex mixer
- Sterile filter (0.22 μ m) and syringe

Procedure:

- Weighing: Accurately weigh out 1.031 g of **NSC 16590** powder for a final volume of 100 mL.
- Dissolving: Add the powder to a container with approximately 80 mL of high-purity water.
- Mixing: Stir the solution using a magnetic stirrer or vortex until the powder is completely dissolved. **NSC 16590** is readily soluble in water, so extensive heating is generally not required.
- pH Adjustment (if necessary): For applications requiring a specific pH, monitor the pH of the solution and adjust slowly using dilute HCl or NaOH. As an amino acid, the solubility of **NSC 16590** can be influenced by pH.
- Final Volume Adjustment: Once fully dissolved, bring the total volume to 100 mL with high-purity water.
- Sterilization: Sterile-filter the solution using a 0.22 μ m syringe filter into a sterile container.
- Storage: Store the stock solution in aliquots at 4°C for short-term use or at -20°C for longer-term storage.

Troubleshooting Guide

This guide addresses common issues encountered when working with **NSC 16590**.

Problem 1: **NSC 16590** powder is not dissolving in water.

- Question: I am having difficulty dissolving **NSC 16590** in water, even though it is reported to be highly soluble. What could be the issue?
- Answer:
 - Check Water Quality: Ensure you are using high-purity water. The presence of contaminants could affect solubility.
 - Increase Mixing: While highly soluble, gentle agitation may be required. Use a vortex mixer or a magnetic stirrer for a few minutes.
 - Consider pH: The net charge of an amino acid is dependent on the pH of the solution. The pKa values for the carboxyl and amino groups of **NSC 16590** are approximately 2.36 and 10.21, respectively. Solubility is often lowest at the isoelectric point. A slight adjustment of the pH away from this point by adding a small amount of dilute acid or base can significantly increase solubility.
 - Gentle Warming: If necessary, gently warm the solution (e.g., to 37°C) to aid dissolution. Avoid boiling, which could degrade the compound.

Problem 2: Inconsistent experimental results using **NSC 16590**.

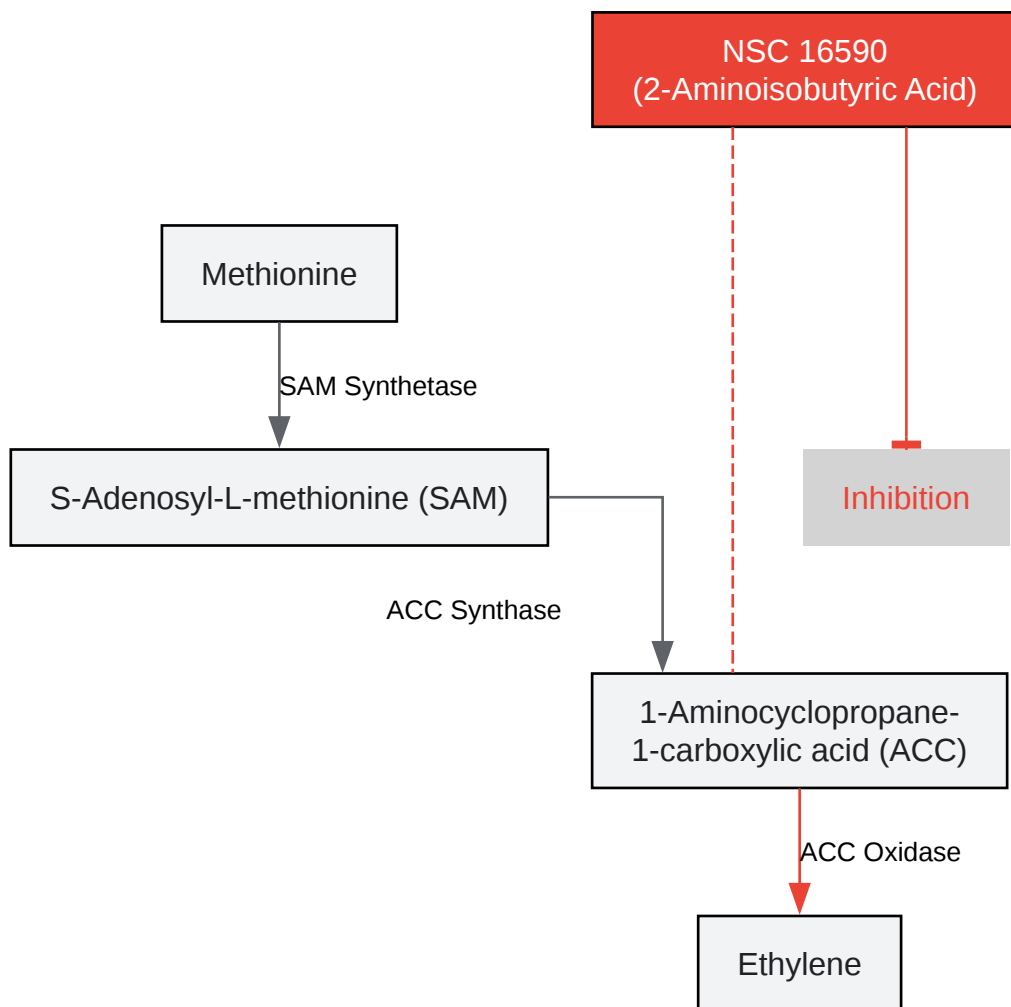
- Question: My experiments with **NSC 16590** are yielding inconsistent results. What factors should I consider?
- Answer:
 - Solution Stability: Ensure your stock solution is not degraded. Prepare fresh solutions regularly and store them properly in aliquots to avoid repeated freeze-thaw cycles.
 - pH of Final Medium: The pH of your experimental medium can affect the activity of **NSC 16590**. Ensure the final pH is consistent across experiments.

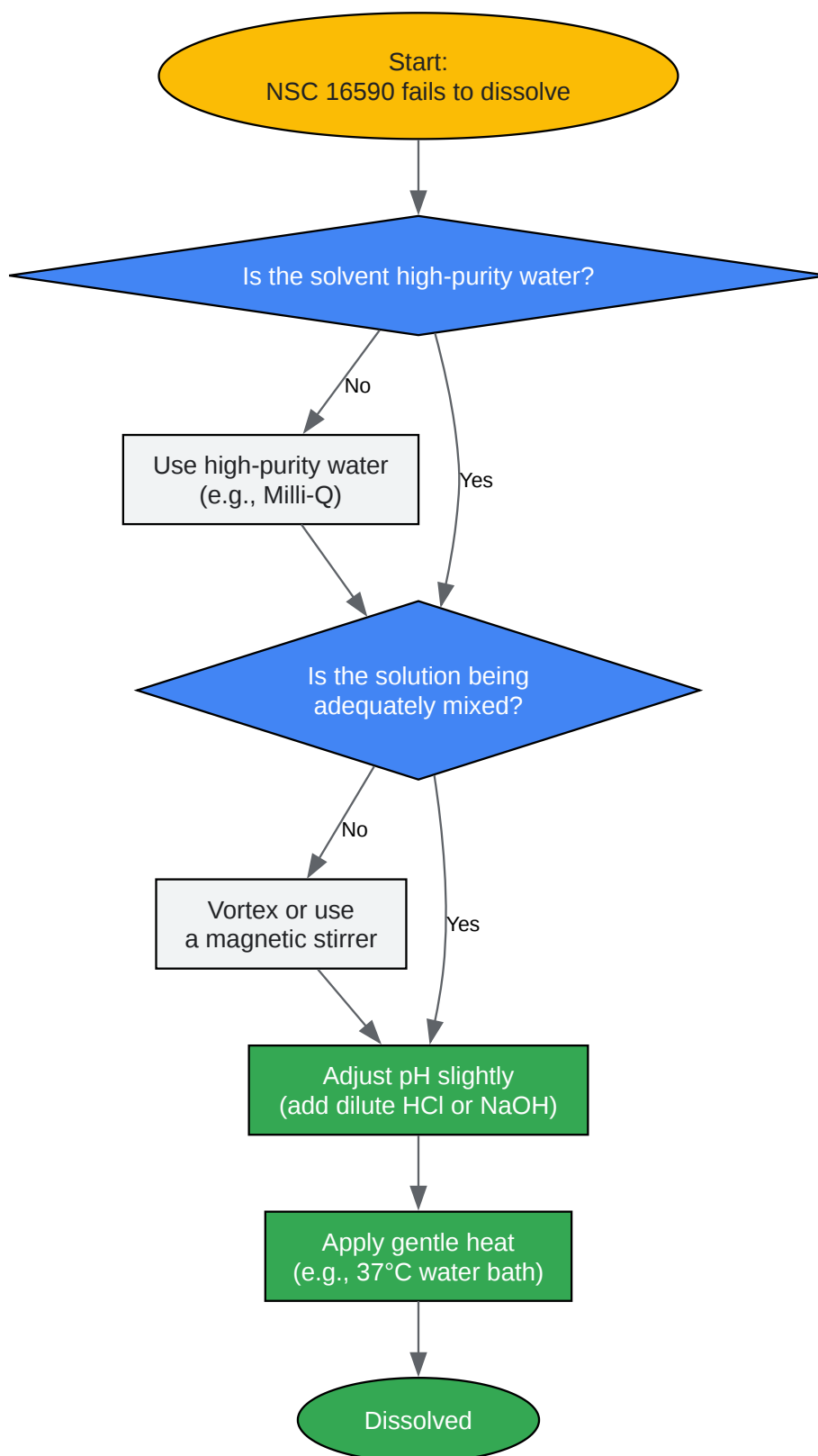
- Inhibition Specificity: Remember that **NSC 16590** is a competitive inhibitor of ACC oxidase. The concentration of the substrate, ACC, in your system can influence the degree of inhibition.

Visualizations

Ethylene Biosynthesis Pathway Inhibition

The following diagram illustrates the ethylene biosynthesis pathway in plants and highlights the point of inhibition by **NSC 16590** (2-Aminoisobutyric Acid).





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